

Essential Safety and Logistical Information for Handling γ -Butyrolactone-d6

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Compound of Interest

Compound Name: γ -Butyrolactone-d6

Cat. No.: B1163200

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **γ -Butyrolactone-d6**. The following procedures and recommendations are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Chemical Identifier:

Compound Name	γ -Butyrolactone-d6
Synonyms	GBL-d6, Dihydro-2(3H)-furanone-d6
CAS Number	93634-93-6
Molecular Formula	C ₄ D ₆ O ₂
Molecular Weight	92.13 g/mol

Hazard Identification

γ -Butyrolactone-d6 is the deuterated form of γ -Butyrolactone (GBL). While deuterated compounds are generally non-radioactive and considered safe for laboratory use, the primary hazards are associated with the parent compound, GBL.^[1] Based on the safety data for GBL, users should be aware of the following potential hazards:

- Health Hazards: Harmful if swallowed, causes serious eye damage, and may cause drowsiness or dizziness.[2][3] Avoid breathing mist, vapors, or spray.[3][4]
- Physical Hazards: It is a combustible liquid.[3]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is essential to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side protection or a face shield (8-inch minimum).[3][4]	To prevent contact with eyes, which can cause serious damage.[2][3]
Hand Protection	Chemical resistant gloves tested according to EN 374. Butyl caoutchouc (butyl rubber) gloves with a minimum thickness of 0.3 mm are recommended, offering a breakthrough time of >480 minutes.[4]	To prevent skin contact.
Skin and Body Protection	Protective workwear and impervious clothing.	To protect skin from accidental splashes or spills.
Respiratory Protection	Required when vapors or aerosols are generated.[4] An air-purifying respirator with a Type A filter (for organic gases and vapors with a boiling point > 65 °C) or a full-face supplied-air respirator is appropriate.[3][4]	To prevent inhalation of harmful vapors that can cause respiratory irritation and dizziness.[2]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **γ -Butyrolactone-d6** is critical for maintaining a safe laboratory environment.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.
- Keep away from drains and surface water.[\[4\]](#)

2. Handling the Compound:

- Avoid contact with skin and eyes.[\[3\]](#)
- Do not inhale mist, vapors, or spray.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[\[2\]](#)[\[3\]](#)[\[5\]](#)

3. In Case of Exposure or Spill:

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call a POISON CENTER or doctor.[\[4\]](#)
- Skin Contact: Take off contaminated clothing and rinse the skin with water/shower.[\[4\]](#)
- Inhalation: Provide fresh air. Seek medical advice if symptoms persist.
- Ingestion: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.
- Spill: Evacuate the area. Use personal protective equipment. Absorb the spill with inert, non-flammable material (e.g., sand, diatomaceous earth) and collect it in a suitable, closed container for disposal.[\[2\]](#)[\[3\]](#) Do not let the product enter drains.[\[3\]](#)

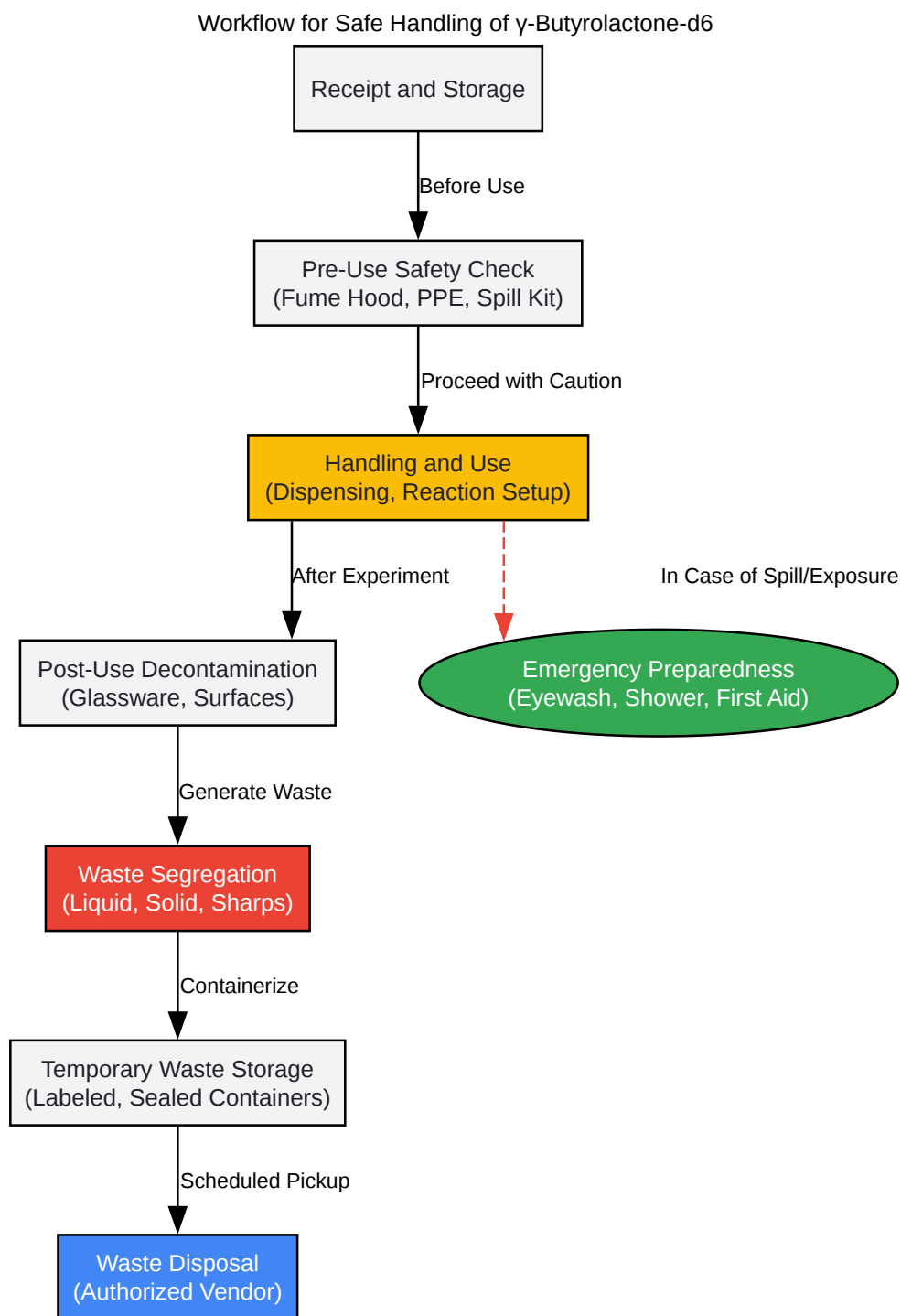
Disposal Plan

Proper disposal of **γ-Butyrolactone-d6** and its contaminated materials is crucial to prevent environmental contamination and comply with regulations.

- **Waste Product:** Dispose of as hazardous waste. The material can be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.
[6]
- **Contaminated Packaging:** Containers should be triple-rinsed (or equivalent) and can then be offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[6]
- **Regulations:** All waste disposal must be conducted in accordance with local, state, and federal environmental regulations.[5]

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **γ-Butyrolactone-d6** from receipt to disposal.



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Caption: Workflow for the safe handling of γ -Butyrolactone-d6.

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References

- 1. Deuterated Compounds [simsonpharma.com]
- 2. pentachemicals.eu [pentachemicals.eu]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. Precautions and advantages of γ -butyrolactone (GBL) products in use - Shenyang East Chemical Science-Tech Co., Ltd. (ES CHEM Co.,Ltd) [eschemy.com]
- 6. p.globalsources.com [p.globalsources.com]
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